

LM22B-10 stability in solution and storage conditions

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Compound of Interest

Compound Name: LM22B-10

Cat. No.: B1674962

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LM22B-10 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability in solution and proper storage conditions for the TrkB/TrkC agonist, **LM22B-10**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **LM22B-10**?

A1: The solid form of **LM22B-10** is stable for extended periods when stored at low temperatures. For long-term storage, -20°C is recommended, which can preserve the compound for up to 3 years.^{[1][2]} For shorter durations, storage at 4°C is acceptable for up to 2 years.^{[1][2]} The compound is stable at room temperature for short periods, such as during shipping.^[2]

Q2: What are the recommended storage conditions for **LM22B-10** in solvent?

A2: For stock solutions, it is recommended to aliquot the solution to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for up to 2 years or at -20°C for up to 1 year. Some suppliers recommend shorter storage periods of 6 months at -80°C and 1 month at -20°C in solvent.

Q3: In which solvents can I dissolve **LM22B-10** for in vitro experiments?

A3: **LM22B-10** is soluble in several organic solvents suitable for in vitro studies. The most common solvent is DMSO, with a solubility of up to 116.67 mg/mL (240.55 mM), though some sources report up to 97 mg/mL (~200.0 mM). It is also soluble in ethanol at concentrations up to 97 mg/mL. Note that water is not a suitable solvent for **LM22B-10** as it is insoluble. For cell culture experiments, a stock solution in DMSO can be further diluted in culture medium. One study mentions dissolving **LM22B-10** in 0.04 N HCl in water and then diluting it in the culture medium.

Q4: How do I prepare **LM22B-10** for in vivo administration?

A4: For in vivo experiments, **LM22B-10** can be prepared in various formulations. It is crucial to add the solvents sequentially and ensure the solution is clear. Sonication may be necessary to achieve full dissolution. It is recommended to prepare these working solutions fresh on the day of use.

Data Presentation

Table 1: Storage Conditions for LM22B-10

Form	Storage Temperature	Duration	Citations
Powder	-20°C	3 years	
	4°C	2 years	
In Solvent	-80°C	6 months - 2 years	
	-20°C	1 month - 1 year	

Table 2: Solubility of LM22B-10 for In Vitro Use

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Citations
DMSO	48.5 - 116.67	100 - 240.55	
Ethanol	4.85 - 97	10 - 200	
Water	Insoluble	Insoluble	

Table 3: Formulation for In Vivo Use

Formulation Components (Sequential Addition)	Resulting Solubility	Citations
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.15 mM)	
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.15 mM)	
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.08 mg/mL (4.29 mM)	
50% PEG300, 50% Saline	10 mg/mL (20.62 mM)	

Troubleshooting Guide

Issue: My **LM22B-10** has precipitated out of my stock solution after a freeze-thaw cycle.

- Possible Cause: Repeated freeze-thaw cycles can lead to precipitation.
- Solution: It is highly recommended to aliquot your stock solution into single-use volumes to avoid multiple freeze-thaw cycles. If precipitation occurs, you can try to redissolve the compound by gentle warming and/or sonication. However, be cautious as this may affect the compound's stability.

Issue: I am seeing variability in my experimental results when using a previously prepared stock solution.

- Possible Cause: The compound may have degraded over time, especially if not stored properly.
- Solution: Always adhere to the recommended storage conditions and duration. For sensitive experiments, it is best to use a freshly prepared stock solution or a recently prepared aliquot. For in vivo studies, working solutions should be prepared fresh on the day of the experiment.

Issue: The **LM22B-10** powder appears discolored or has a different texture.

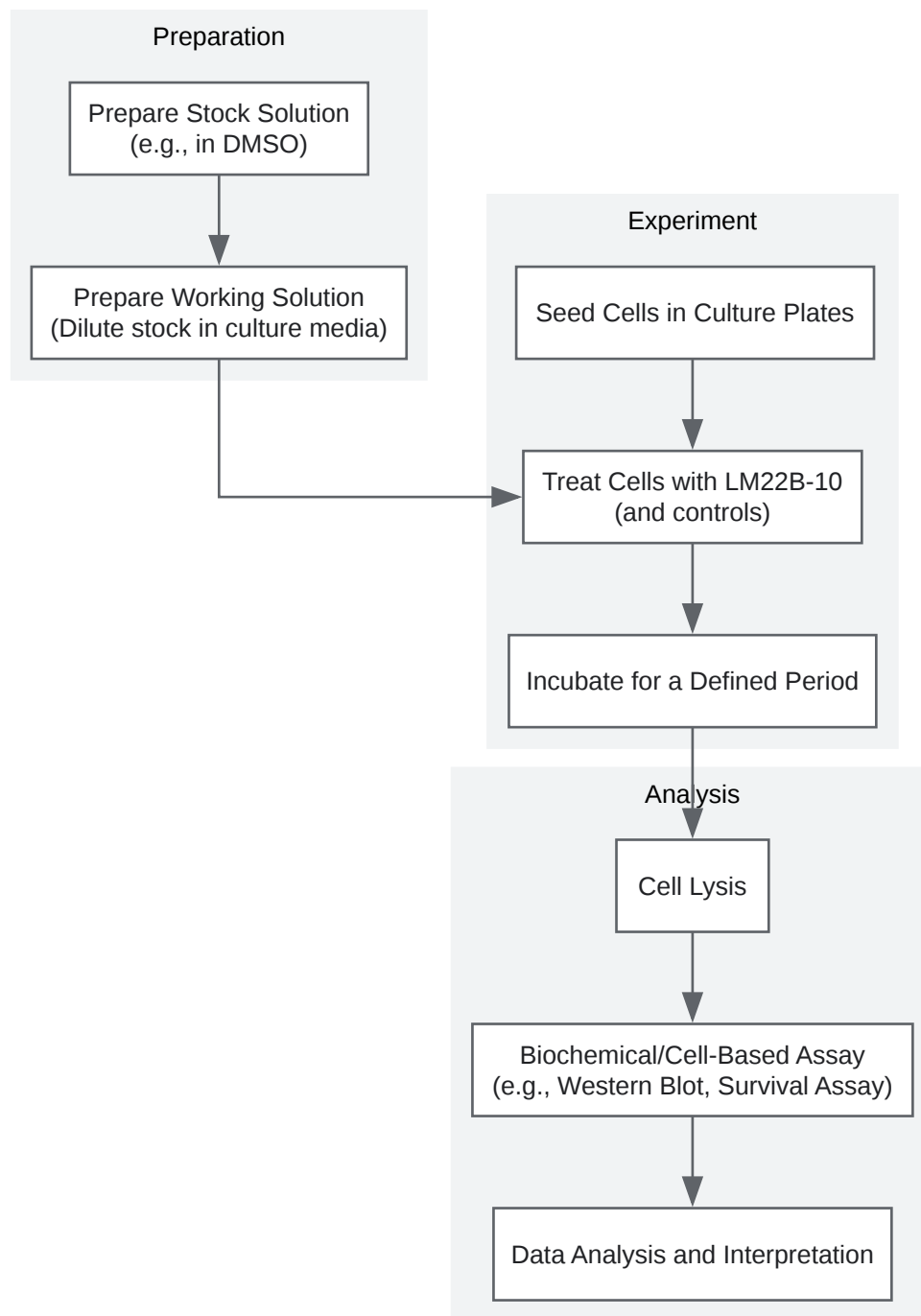
- **Possible Cause:** This could indicate degradation due to improper storage, such as exposure to moisture or light, although specific data on light sensitivity is not available.
- **Solution:** Do not use the compound if you suspect it has degraded. Contact the supplier for a replacement. Ensure that the compound is stored in a tightly sealed container in a dark and dry environment at the recommended temperature.

Experimental Protocols & Visualizations

General Workflow for In Vitro Cell-Based Assays

The following diagram outlines a general workflow for utilizing **LM22B-10** in cell-based assays, from preparation to analysis.

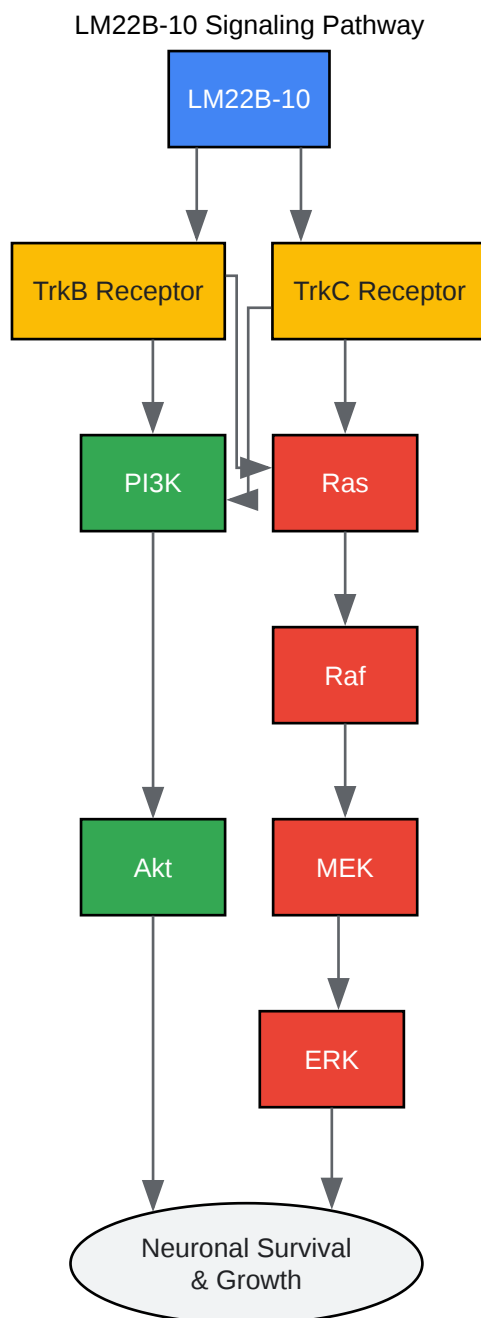
General In Vitro Experimental Workflow for LM22B-10

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General workflow for in vitro experiments using **LM22B-10**.

LM22B-10 Signaling Pathway

LM22B-10 is an agonist for both TrkB and TrkC receptors. Its binding initiates downstream signaling cascades, including the PI3K/Akt and MAPK/ERK pathways, which are crucial for promoting neuronal survival and growth.



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Simplified signaling pathway activated by **LM22B-10**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. LM22B-10 | activator of TrkB/TrkC (Tropomyosin-receptor kinase) neurotrophin receptor | CAS 342777-54-2 | Buy LM22B10 from Supplier InvivoChem [invivochem.com]
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